

Stability of Glycine Methyl Ester Hydrochloride at Ambient Temperatures: A Technical Overview

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Compound of Interest

Compound Name: Glycine methyl ester hydrochloride

Cat. No.: B555827

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Glycine methyl ester hydrochloride is a crucial reagent in various chemical syntheses, including peptide synthesis.^[1] A comprehensive review of available data indicates that this compound is stable at room temperature, particularly when compared to its free ester counterpart.

Core Stability Assessment

Multiple safety data sheets and chemical suppliers confirm that **glycine methyl ester hydrochloride** is "stable under normal conditions"^{[2][3][4]} and "stable under recommended storage conditions"^[5]. One source explicitly highlights that while glycine methyl ester itself is not shelf-stable and can polymerize or convert to diketopiperazine at room temperature, the hydrochloride salt is considered "shelf-stable"^[6].

This stability makes it a preferred form for storage and handling in laboratory settings.^[7] The compound typically presents as a white, odorless, crystalline powder or solid.^{[2][3][4]}

Quantitative Stability Data

While extensive kinetic studies on room temperature degradation are not readily available in the public domain, the physical properties of the compound provide insight into its thermal stability.

Property	Value	Reference(s)
Melting Point	171 - 177 °C	[3][4][8]
Decomposition Point	Begins to decompose at its melting point (~175 °C) or >130°C	[9][10]

The high melting and decomposition points suggest a high degree of thermal stability at ambient temperatures.

Recommended Storage and Handling Protocols

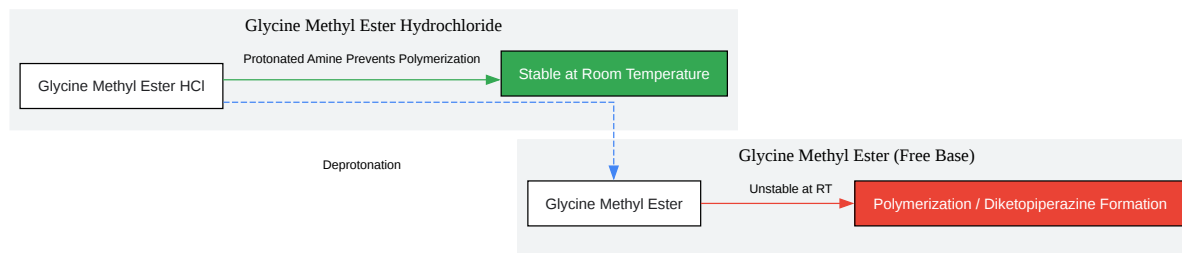
To ensure long-term stability and purity, the following storage conditions are recommended based on supplier data sheets:

- **Temperature:** While generally stable at room temperature, many suppliers advise storing it in a "cool, dry, well-ventilated place".[2][5][9][11] Some recommend storage at temperatures below 15°C in a dark place, or even refrigerated at 2-8°C for optimal preservation.[8][12]
- **Atmosphere:** The compound is noted to be moisture-sensitive or hygroscopic.[8][10] Therefore, it should always be stored under an inert atmosphere in a tightly sealed container to prevent degradation from moisture.[5][8][9][11]
- **Light:** It is recommended to protect the compound from light.[13]
- **Incompatibilities:** Avoid contact with strong oxidizing agents.[2][4][10][14]

Potential Degradation Pathways

The primary instability concern for the free base, glycine methyl ester, is its propensity to undergo intermolecular condensation to form diketopiperazine or polymerization. The hydrochloride salt form protects the amine group, significantly inhibiting these degradation pathways and enhancing its stability.

The logical relationship for the stability of the compound is illustrated below.



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Stability comparison of Glycine Methyl Ester forms.

In summary, **Glycine methyl ester hydrochloride** is a robust and stable compound at room temperature. Adherence to proper storage protocols, particularly protection from moisture, will ensure its integrity for use in research and development applications.

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